

An In-depth Technical Guide to the Physical Characteristics of Dichlorophenyl Ketones

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Compound of Interest

Compound Name: *Cyclopentyl 3,4-dichlorophenyl ketone*

CAS No.: *898791-87-2*

Cat. No.: *B1325099*

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This guide provides a comprehensive technical overview of the core physical characteristics of dichlorophenyl ketones, a class of compounds with significant applications in organic synthesis, materials science, and as intermediates in the pharmaceutical industry. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into the structure-property relationships that govern the behavior of these molecules.

Introduction: The Significance of Dichlorophenyl Ketones

Dichlorophenyl ketones are aromatic ketones characterized by a carbonyl group attached to a phenyl ring that is substituted with two chlorine atoms. The isomeric variations, arising from the different substitution patterns of the chlorine atoms on the phenyl ring, lead to a diverse range of physical and chemical properties. These properties, including melting point, boiling point, solubility, and spectral characteristics, are critical parameters that influence their reactivity, purification, and formulation in various applications. For instance, 2-amino-2',5'-dichlorobenzophenone is a key intermediate in the synthesis of several benzodiazepine drugs.

[1] This guide will delve into the key physical attributes of various dichlorophenyl ketone

isomers, providing both quantitative data and the scientific principles that underpin these properties.

General Structure of Dichlorophenyl Ketones

The fundamental structure of dichlorophenyl ketones can be represented by two main classes: dichlorobenzophenones and dichloroacetophenones. The positioning of the two chlorine atoms on the phenyl ring(s) gives rise to numerous isomers, each with a unique set of physical properties.

Caption: General chemical structures of dichlorobenzophenones and dichloroacetophenones.

Melting and Boiling Points: The Influence of Isomerism

The melting and boiling points of dichlorophenyl ketones are significantly influenced by the substitution pattern of the chlorine atoms on the phenyl ring. Symmetrical isomers, such as 4,4'-dichlorobenzophenone, tend to have higher melting points due to more efficient packing in the crystal lattice, which requires more energy to overcome the intermolecular forces.

Quantitative Data for Key Isomers

The following table summarizes the reported melting and boiling points for several dichlorophenyl ketone isomers.

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)
Dichlorobenzophenones			
2,4'-Dichlorobenzophenone	85-29-0	-	-
2,5-Dichlorobenzophenone	16611-67-9	87-88[2][3]	240-260[2]
3,4-Dichlorobenzophenone	6284-79-3	102-103[4]	353 @ 760 mmHg[4]
4,4'-Dichlorobenzophenone	90-98-2	144-146[5][6]	353[5][7]
2,4-Dichlorobenzophenone	19811-05-3	47[8]	366.1 (Predicted)[8]
2-Amino-2',5-dichlorobenzophenone	2958-36-3	87-89[1]	-
Dichloroacetophenones			
2',4'-Dichloroacetophenone	2234-16-4	33-34	-
3',4'-Dichloroacetophenone	2642-63-9	-	-

Experimental Protocol: Melting Point Determination

A precise and reliable determination of the melting point is crucial for the identification and purity assessment of dichlorophenyl ketones.

Methodology: Capillary Melting Point Determination

- **Sample Preparation:** A small amount of the crystalline dichlorophenyl ketone is finely ground and packed into a capillary tube sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus.
- **Heating:** The sample is heated gradually, and the temperature is monitored.
- **Observation:** The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range. A narrow melting range is indicative of a pure compound.

Caption: Workflow for capillary melting point determination.

Solubility Profile

The solubility of dichlorophenyl ketones is a critical parameter for their use in synthesis, purification, and formulation. As halogenated aromatic compounds, they are generally soluble in organic solvents and have low solubility in water. The position of the chlorine atoms can influence the polarity of the molecule and thus its solubility in different solvents.^[9]

Qualitative Solubility Data

Compound	Solvent	Solubility
4,4'-Dichlorobenzophenone	Hot Acetone	Soluble ^[5]
2,4-Dichlorobenzophenone	Methanol	Very faint turbidity ^[8]
2-Amino-2',5-dichlorobenzophenone	Methanol	Soluble ^[1]

Spectroscopic Characteristics

Spectroscopic techniques are indispensable for the structural elucidation and characterization of dichlorophenyl ketones.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. For dichlorophenyl ketones, the most characteristic absorption band is the carbonyl (C=O) stretch.

- **Carbonyl (C=O) Stretch:** Aromatic ketones typically exhibit a strong C=O stretching vibration in the region of 1685-1665 cm^{-1} . The conjugation of the carbonyl group with the aromatic ring lowers the stretching frequency compared to aliphatic ketones.
- **C-Cl Stretch:** The carbon-chlorine stretching vibrations are typically observed in the fingerprint region of the IR spectrum, usually between 800 and 600 cm^{-1} .

Spectra for 2',4'-dichloroacetophenone are available in public databases and can be used as a reference.[\[10\]](#)[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

- **^1H NMR:** The proton NMR spectra of dichlorophenyl ketones show characteristic signals for the aromatic protons and, in the case of acetophenones, a singlet for the methyl protons. The chemical shifts and splitting patterns of the aromatic protons are influenced by the positions of the chlorine substituents. A ^1H NMR spectrum for 3',4'-dichloroacetophenone is available.[\[12\]](#)
- **^{13}C NMR:** The carbon NMR spectra provide information about all the carbon atoms in the molecule. The carbonyl carbon typically appears as a downfield signal (around 190-200 ppm). The chemical shifts of the aromatic carbons are also affected by the chlorine substitution pattern. A ^{13}C NMR spectrum for 2',4'-dichloroacetophenone is available.[\[13\]](#)

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. Aromatic ketones exhibit characteristic absorption bands in the UV region.

- $\pi \rightarrow \pi^*$ Transitions: These transitions, associated with the aromatic ring and the carbonyl group, typically occur at shorter wavelengths and have high molar absorptivity.
- $n \rightarrow \pi^*$ Transitions: These transitions involve the non-bonding electrons of the carbonyl oxygen and occur at longer wavelengths with lower molar absorptivity.

The UV-Vis spectrum of 4,4'-dichlorobenzophenone is available in the NIST WebBook.[\[14\]](#)

Crystal Structure

The three-dimensional arrangement of molecules in the solid state is determined by X-ray crystallography. This information is crucial for understanding intermolecular interactions and their influence on physical properties like melting point. Crystal structure data for 4,4'-dichlorobenzophenone is available through the Cambridge Structural Database.[\[15\]](#)

Conclusion

This technical guide has provided a detailed overview of the key physical characteristics of dichlorophenyl ketones. The data and experimental protocols presented herein are intended to be a valuable resource for scientists and researchers working with these important compounds. A thorough understanding of their physical properties is essential for their effective application in synthesis, drug development, and materials science.

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